

4-Methoxypicolinaldehyde: A Versatile Pyridine-Based Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 4-Methoxypicolinaldehyde

Cat. No.: B103048

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Introduction

4-Methoxypicolinaldehyde, a substituted pyridine derivative, has emerged as a valuable and versatile building block in the field of organic synthesis. Its unique structural features, comprising a pyridine ring functionalized with a reactive aldehyde group at the 2-position and an electron-donating methoxy group at the 4-position, impart a distinct reactivity profile that has been exploited in the construction of a diverse array of complex molecules. This guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **4-methoxypicolinaldehyde**, with a focus on its utility in the synthesis of biologically active compounds and functional materials. Detailed experimental protocols for its application in pivotal synthetic transformations, including aldol condensations, Wittig reactions, and multicomponent reactions, are presented, alongside a compilation of relevant quantitative data to facilitate its use in a research and development setting.

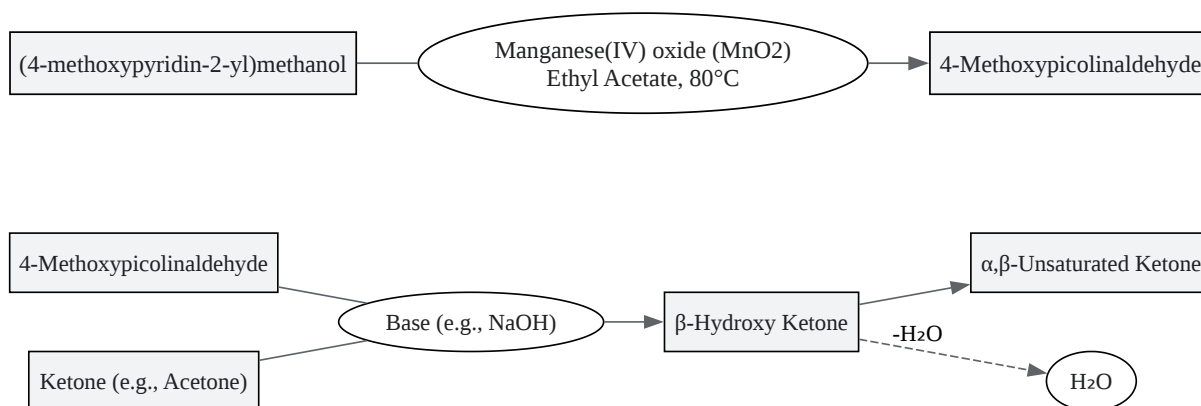
Chemical and Physical Properties

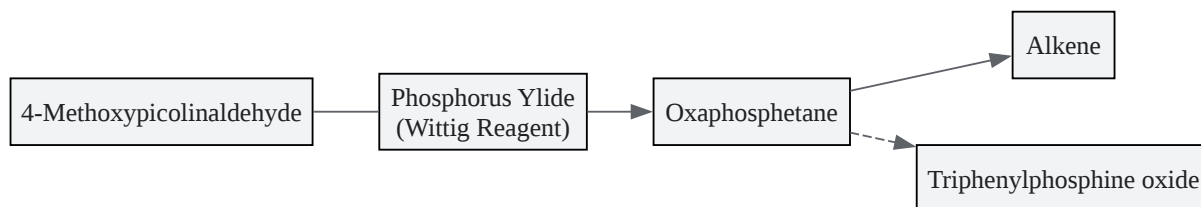
4-Methoxypicolinaldehyde is a solid at room temperature with a melting point range of 28-30°C.^[1] It is characterized by the molecular formula $C_7H_7NO_2$ and a molecular weight of 137.14 g/mol.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
CAS Number	16744-81-3	[1]
Molecular Formula	C ₇ H ₇ NO ₂	[1]
Molecular Weight	137.14 g/mol	[1]
Melting Point	28-30 °C	[1]
Boiling Point	125-130 °C (at 25 Torr)	[1]
Density	1.159 g/cm ³ (Predicted)	[1]
Appearance	White to yellow solid-liquid mixture	[1]
pKa	4.47 ± 0.10 (Predicted)	[1]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C	[1]

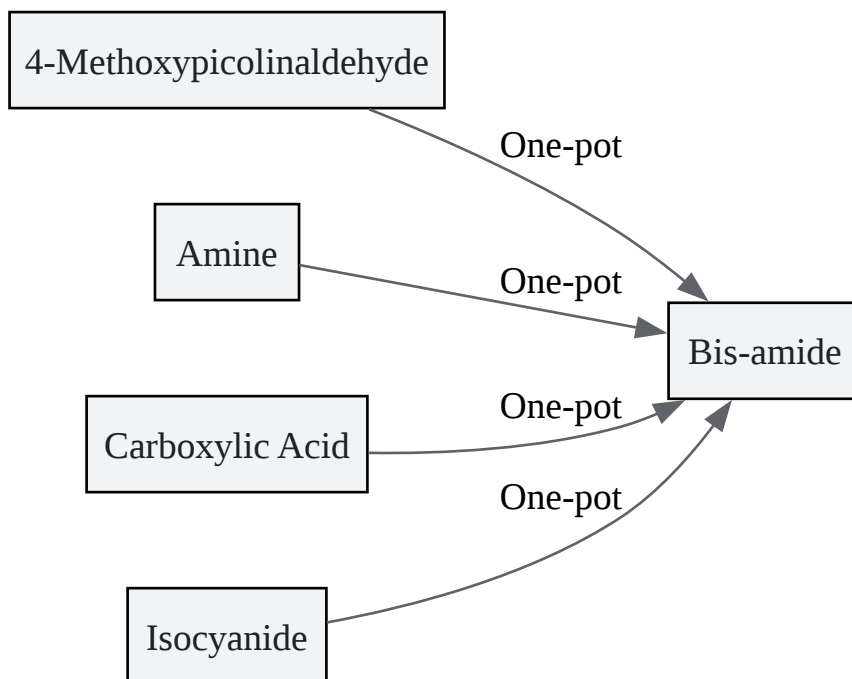
Synthesis of 4-Methoxypicolinaldehyde

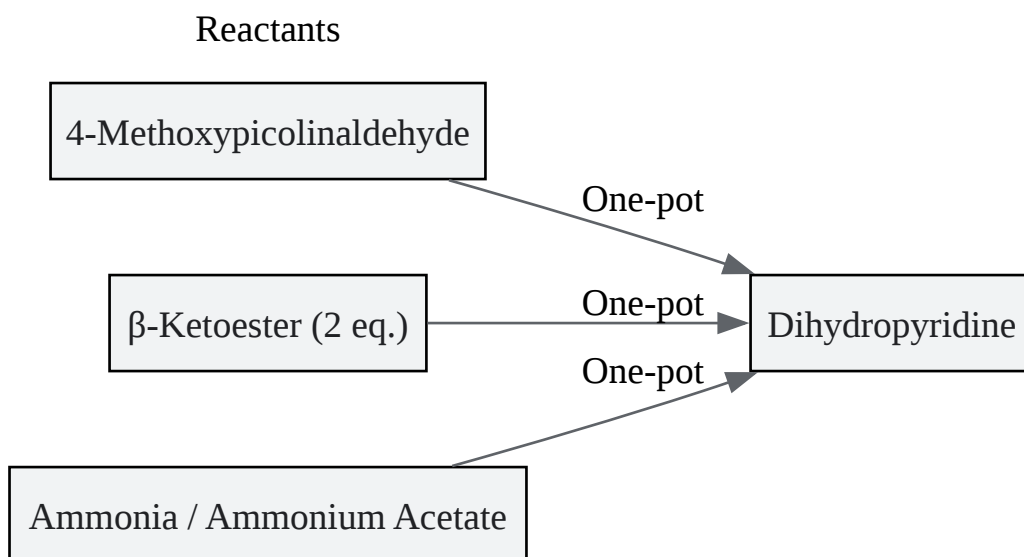
A common and effective method for the preparation of **4-methoxypicolinaldehyde** involves the oxidation of the corresponding alcohol, (4-methoxypyridin-2-yl)methanol.





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References

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